

A Comparative Guide to the Synthetic Routes of 2-Hydroxy-4-phenylthiazole

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Compound of Interest

Compound Name: 2-Hydroxy-4-phenylthiazole

Cat. No.: B186841

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the primary synthetic methodologies for obtaining **2-hydroxy-4-phenylthiazole**, a molecule of interest in medicinal chemistry and drug development. The synthesis of this compound is predominantly achieved through a two-step process, commencing with the well-established Hantzsch thiazole synthesis to form an amino precursor, followed by a subsequent conversion to the desired hydroxyl functionality. Direct synthesis routes are less common in the surveyed literature.

Executive Summary of Synthetic Approaches

The most viable and well-documented pathway to **2-hydroxy-4-phenylthiazole** involves two key transformations:

- **Route 1: Hantzsch Thiazole Synthesis** - This classic method reliably produces the precursor, 2-amino-4-phenylthiazole, from readily available starting materials.
- **Route 2: Diazotization and Hydrolysis** - The 2-amino group of the precursor is then converted to a hydroxyl group via a diazonium salt intermediate.

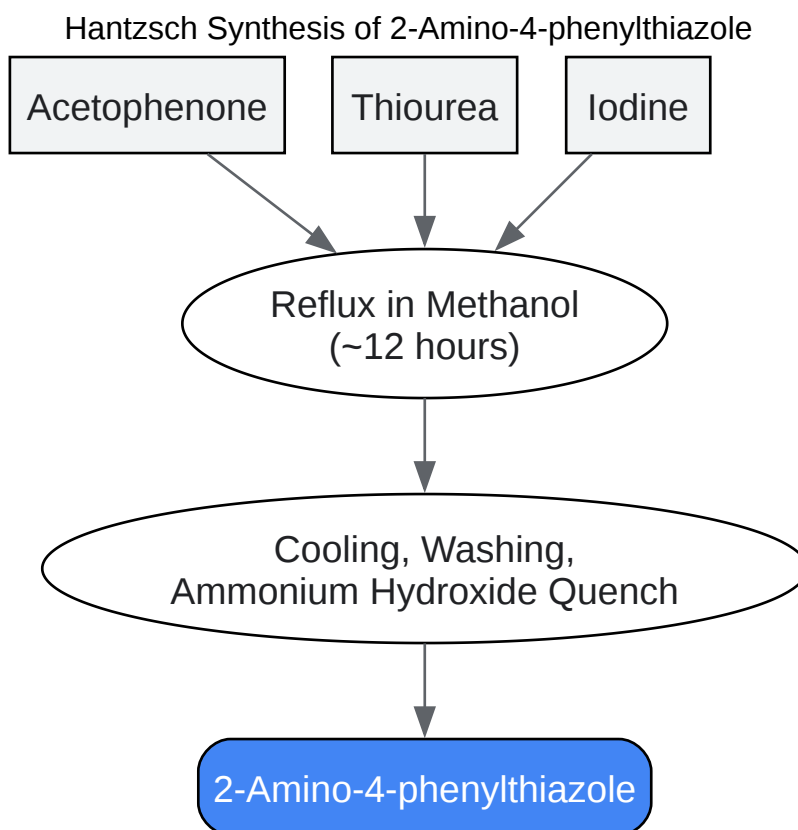
This guide will delve into the experimental details of each route, presenting quantitative data for comparison and providing detailed protocols for reproducibility. It is important to note that **2-hydroxy-4-phenylthiazole** exists in tautomeric equilibrium with 4-phenylthiazol-2(3H)-one.

Comparative Data of Synthetic Routes

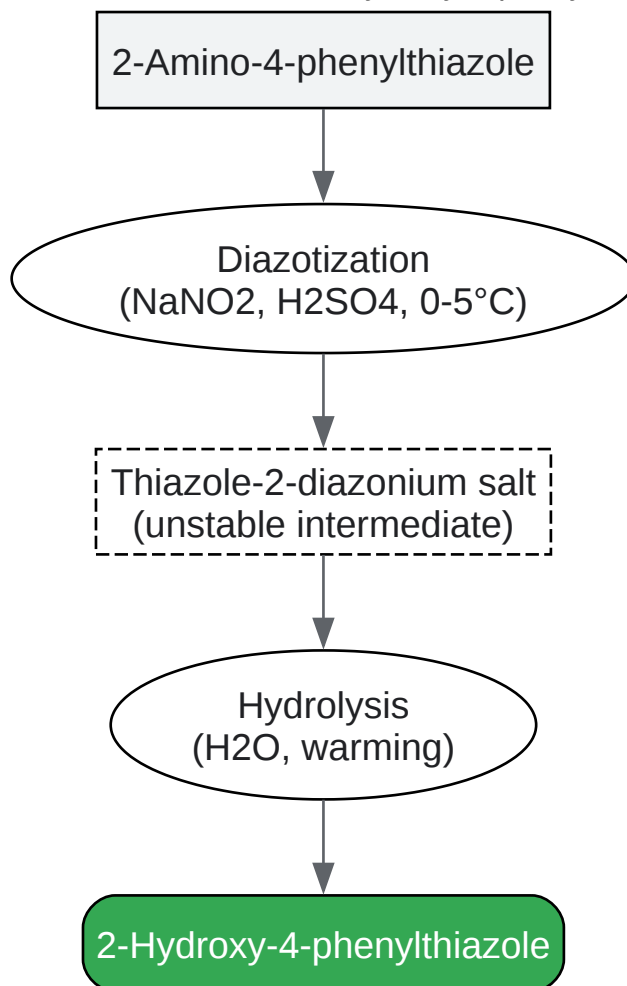
Parameter	Route 1: Hantzsch Synthesis of 2-Amino-4- phenylthiazole	Route 2: Conversion to 2- Hydroxy-4-phenylthiazole
Starting Materials	Acetophenone, Thiourea, Iodine	2-Amino-4-phenylthiazole, Sodium Nitrite, Sulfuric Acid
Key Reagents	Iodine	Sodium Nitrite, Sulfuric Acid
Solvent	Methanol or Ethanol	Aqueous solution
Reaction Time	~12 hours (reflux)	Not explicitly stated, typically a few hours
Temperature	Reflux	0-5°C (diazotization), then warming
Yield	High	Variable, dependent on reaction conditions
Purification	Recrystallization	Not explicitly detailed in found literature

Synthetic Route Diagrams

Hantzsch Thiazole Synthesis Workflow



Conversion of 2-Amino to 2-Hydroxy-4-phenylthiazole



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